

# Technical Support Center: Butoconazole Nitrate Solubility

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## Compound of Interest

Compound Name: Butoconazole Nitrate

Cat. No.: B1668105

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This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting advice for working with **butoconazole nitrate**, focusing on overcoming its inherent solubility challenges in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What are the fundamental physicochemical properties of **butoconazole nitrate**?

**Butoconazole nitrate** is a synthetic imidazole derivative known for its antifungal properties.<sup>[1]</sup> It presents as a white to off-white crystalline powder.<sup>[3]</sup> Understanding its basic properties is the first step in designing a successful experimental protocol.

Table 1: Physicochemical Properties of **Butoconazole Nitrate**

Property	Value	Reference(s)
Molecular Formula	<b>C<sub>19</sub>H<sub>18</sub>Cl<sub>3</sub>N<sub>3</sub>O<sub>3</sub>S</b>	<sup>[1]</sup>
Molecular Weight	474.79 g/mol	<sup>[1]</sup>
Appearance	White to Off-White Crystalline Powder	<sup>[3]</sup>
Melting Point	Approx. 159-163°C (with decomposition)	<sup>[4]</sup>

| CAS Number | 64872-77-1 | |

Q2: What is the solubility of **butoconazole nitrate** in common laboratory solvents?

**Butoconazole nitrate** is practically insoluble in water, which is a primary challenge for many biological experiments.[3] Its solubility varies in common organic solvents.

Table 2: Solubility Data for **Butoconazole Nitrate**

Solvent	Solubility / Description	Reference(s)
Water	Practically Insoluble / < 0.1 mg/mL	[3][5]
DMSO (Dimethyl sulfoxide)	≥ 100 mg/mL; 30 mg/mL	[5][6]
DMF (Dimethylformamide)	30 mg/mL	[6]
Methanol	Sparingly Soluble	[3]
Ethanol	Slightly Soluble / 0.1 mg/mL	[6]
Chloroform	Slightly Soluble	
Methylene Chloride	Slightly Soluble	
Acetone	Slightly Soluble	[3]
Ethyl Acetate	Very Slightly Soluble	[3]

| DMSO:PBS (pH 7.2) (1:2) | 0.3 mg/mL |[6] |

Q3: Why is my **butoconazole nitrate** not dissolving in aqueous buffers?

The chemical structure of butoconazole makes it a lipophilic molecule, leading to its very low water solubility.[7] As a BCS Class II drug, it has low solubility and high permeability.[8] Direct dissolution in aqueous systems like phosphate-buffered saline (PBS) or cell culture media is generally unsuccessful and not recommended without a proper solubilization strategy.

Q4: What are the recommended strategies to improve the solubility of **butoconazole nitrate** for experiments?

Several techniques can be employed to enhance the solubility of poorly water-soluble drugs like **butoconazole nitrate**. These methods are crucial for achieving the desired concentration and ensuring the bioavailability of the compound in your experimental system.[\[9\]](#)[\[10\]](#)

- **Co-solvency:** This is a common and effective technique that involves using a mixture of a primary solvent (usually water or buffer) with one or more water-miscible organic solvents (co-solvents) to increase the solubility of a lipophilic drug.[\[7\]](#)[\[9\]](#) Common co-solvents include DMSO, PEG 300, and ethanol.[\[5\]](#)[\[11\]](#)
- **Use of Surfactants:** Surfactants like Tween-80 or Polysorbate 60 can be used to increase solubility by forming micelles that encapsulate the hydrophobic drug molecules.[\[11\]](#)[\[12\]](#)
- **Complexation:** Using agents like cyclodextrins (e.g., SBE- $\beta$ -CD) can enhance aqueous solubility by forming inclusion complexes where the drug molecule is held within the cyclodextrin cavity.[\[8\]](#)[\[11\]](#)
- **pH Adjustment:** While **butoconazole nitrate** is a salt, adjusting the pH of the medium can sometimes influence the solubility of related compounds, though this is often combined with co-solvents for best results.[\[9\]](#)[\[13\]](#)

## Troubleshooting and Experimental Protocols

**Problem:** My compound precipitates out of solution after initial dissolution or upon dilution in aqueous media.

This is a common issue when a stock solution (often in 100% DMSO) is diluted into an aqueous buffer or cell culture medium. The drastic change in solvent polarity causes the drug to crash out of solution.

**Solution:**

- **Use a Multi-Component Solvent System:** Prepare the drug in a carefully designed solvent system that maintains solubility upon dilution.
- **Apply Gentle Heat and/or Sonication:** If precipitation occurs during preparation, gentle warming or sonication can help redissolve the compound.[\[11\]](#) Always check the compound's stability at higher temperatures.

- Prepare Fresh Solutions: Stock solutions, once prepared, should be stored in aliquots in tightly sealed vials. It is recommended to use them within a month when stored at -20°C to avoid degradation and precipitation from freeze-thaw cycles.<sup>[14]</sup>

## Experimental Protocols: Recommended Solvent Systems

Below are detailed protocols for preparing **butoconazole nitrate** solutions, particularly for in vivo or challenging in vitro experiments. The key is to add and mix each component sequentially.

Table 3: Protocols for Preparing **Butoconazole Nitrate** Solutions

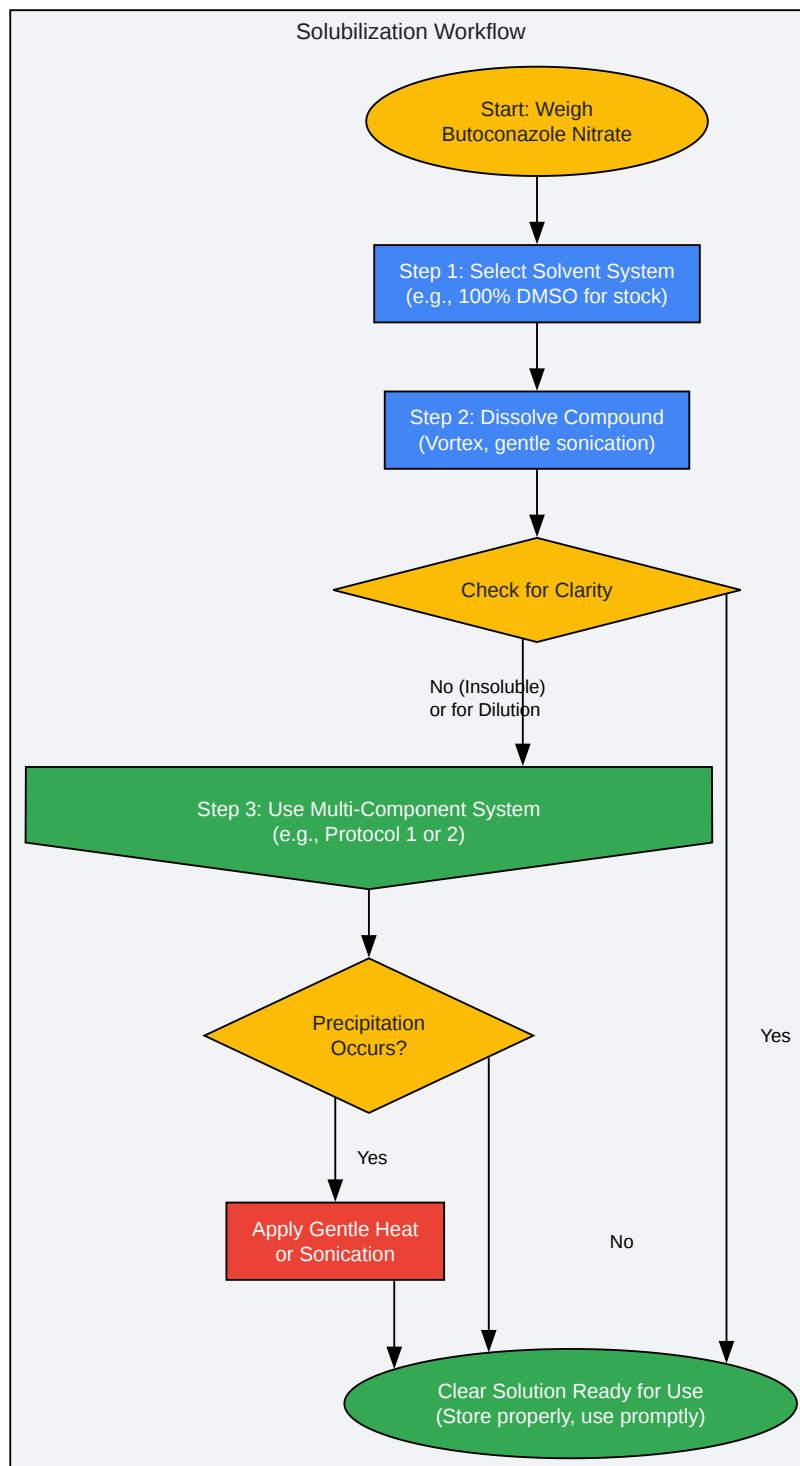
Protocol ID	Composition	Step-by-Step Instructions	Target Concentration	Reference(s)
Protocol 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	1. Dissolve <b>butoconazole nitrate</b> in DMSO. 2. Add PEG300 and mix thoroughly. 3. Add Tween-80 and mix. 4. Finally, add saline to the final volume and vortex until a clear solution is formed.	$\geq 2.5$ mg/mL	[5][11]
Protocol 2	10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	1. First, prepare a 20% SBE- $\beta$ -CD solution in saline. 2. Dissolve <b>butoconazole nitrate</b> in DMSO. 3. Add the SBE- $\beta$ -CD solution to the DMSO mixture and vortex until clear.	$\geq 2.5$ mg/mL	[5][11]

| Protocol 3 | 10% DMSO, 90% Corn Oil | 1. Dissolve **butoconazole nitrate** in DMSO. 2. Add corn oil and mix thoroughly to form a solution/suspension. |  $\geq 2.5$  mg/mL |[5][11] |

## Visualized Workflows and Mechanisms

## Experimental Workflow for Solubilization

The following diagram outlines a logical workflow for a researcher to follow when attempting to solubilize **butoconazole nitrate** for an experiment.

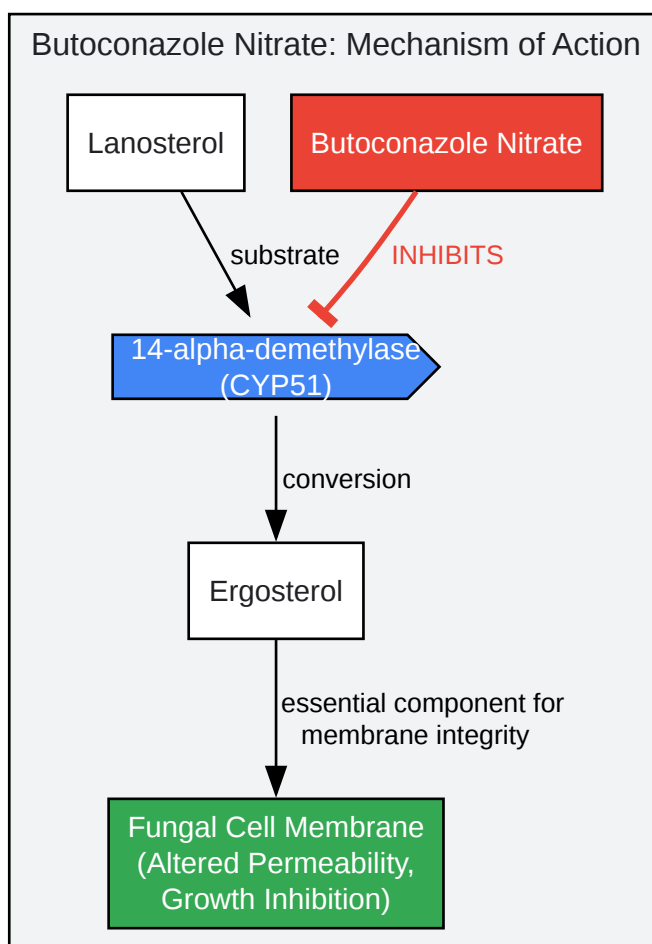


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Caption: A step-by-step workflow for solubilizing **butoconazole nitrate**.

## Mechanism of Action: Ergosterol Synthesis Inhibition

**Butoconazole nitrate**, like other imidazole antifungals, functions by disrupting the integrity of the fungal cell membrane.[1][11] It achieves this by inhibiting a key enzyme in the ergosterol biosynthesis pathway.[2]



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Caption: Inhibition of ergosterol synthesis by **butoconazole nitrate**.

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